

Diolmycin A2 Sample Preparation for Mass Spectrometry: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Diolmycin A2**

Cat. No.: **B1247415**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Diolmycin A2** sample preparation for mass spectrometry.

Frequently Asked Questions (FAQs)

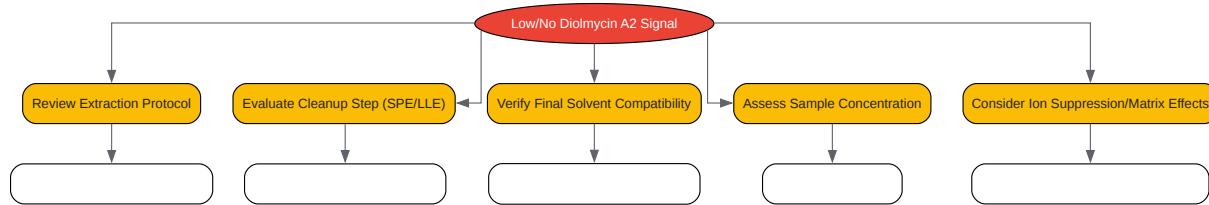
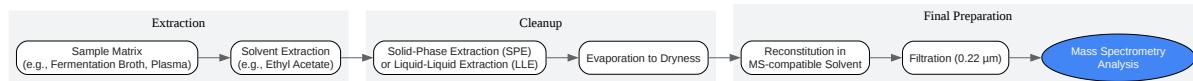
Q1: What are the basic physicochemical properties of **Diolmycin A2**?

A1: **Diolmycin A2** is a stereoisomer of Diolmycin A1.[\[1\]](#) While specific data for **Diolmycin A2** is limited in the provided search results, the properties of Diolmycin A1 can be used as a close reference.

Property	Value (for Diolmycin A1)	Source
Molecular Formula	C18H19NO3	[2]
Molecular Weight	297.14 g/mol	[2]
Appearance	Colorless powder	[2]
Solubility	Soluble in Methanol (MeOH), Dimethyl sulfoxide (DMSO). Insoluble in Chloroform (CHCl3).	[2]

Q2: What is a general workflow for preparing **Diolmycin A2** samples for mass spectrometry?

A2: A general workflow involves extraction of **Diolmycin A2** from the sample matrix, followed by cleanup and reconstitution in a solvent compatible with the mass spectrometer.



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References

- 1. Diolmycins, new anticoccidial agents produced by *Streptomyces* sp. II. Structure elucidation of diolmycins A1, A2, B1 and B2, and synthesis of diolmycin A1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. kitasato-u.ac.jp [kitasato-u.ac.jp]
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